

chemical properties of N,N-Bis(3-trimethoxysilylpropyl)urea

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Compound of Interest

Compound Name: *N,N-Bis(3-trimethoxysilylpropyl)urea*

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An In-depth Technical Guide to the Chemical Properties of **N,N-Bis(3-trimethoxysilylpropyl)urea**

Introduction

N,N-Bis(3-trimethoxysilylpropyl)urea is a bifunctional organosilane that serves as a versatile coupling agent, adhesion promoter, and surface modifier in a wide range of applications, from advanced composite materials to biomedical devices. Its unique molecular structure, featuring a central urea group and two terminal trimethoxysilyl groups, allows it to form durable chemical bridges between organic polymers and inorganic substrates. This guide provides a comprehensive overview of its chemical properties, synthesis, and mechanisms of action for researchers, scientists, and professionals in drug development and material science.

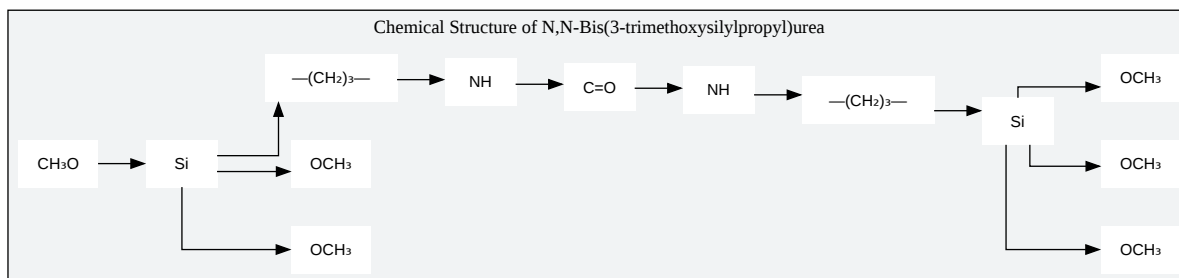
Chemical and Physical Properties

The fundamental properties of **N,N-Bis(3-trimethoxysilylpropyl)urea** are summarized in the table below. These properties are critical for understanding its behavior in various chemical environments and applications.

Property	Value	Reference(s)
IUPAC Name	1,3-bis(3-(trimethoxysilyl)propyl)urea	[1]
CAS Number	18418-53-6	[1][2][3]
Molecular Formula	C ₁₃ H ₃₂ N ₂ O ₇ Si ₂	[1][3]
Molecular Weight	384.57 g/mol	[1][3][4]
Physical State	Liquid	[1]
Density	1.046 g/cm ³	[1]
Boiling Point	414.5 ± 30.0 °C (Predicted)	[3]
Flash Point	>110°C (>230°F)	[3][5]
Refractive Index	1.442 - 1.4488	[3][5]
Vapor Pressure	4.44 x 10 ⁻⁷ mmHg at 25°C	[3]
InChI Key	HSDGFGSXXVWDET-UHFFFAOYSA-N	[1]
Purity	Typically ≥95%	[5]
Storage Temperature	2-8°C	

Molecular Structure and Reactivity

The defining characteristic of **N,N-Bis(3-trimethoxysilylpropyl)urea** is its bifunctional nature. The central urea moiety provides a site for strong hydrogen bonding, which contributes to enhanced adhesion and crosslinking within polymeric matrices.[1] The two terminal trimethoxysilyl groups are responsible for the molecule's reactivity towards inorganic surfaces. These groups undergo hydrolysis in the presence of water to form reactive silanol (Si-OH) groups. These silanols can then condense with hydroxyl groups on the surface of inorganic substrates (like glass, silica, or metal oxides) to form stable covalent siloxane (Si-O-Substrate) bonds. They can also self-condense to form a durable, crosslinked siloxane network (Si-O-Si). [1] This dual reactivity allows the molecule to effectively couple organic and inorganic materials. [1]



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Caption: Molecular structure of **N,N-Bis(3-trimethoxysilylpropyl)urea**.

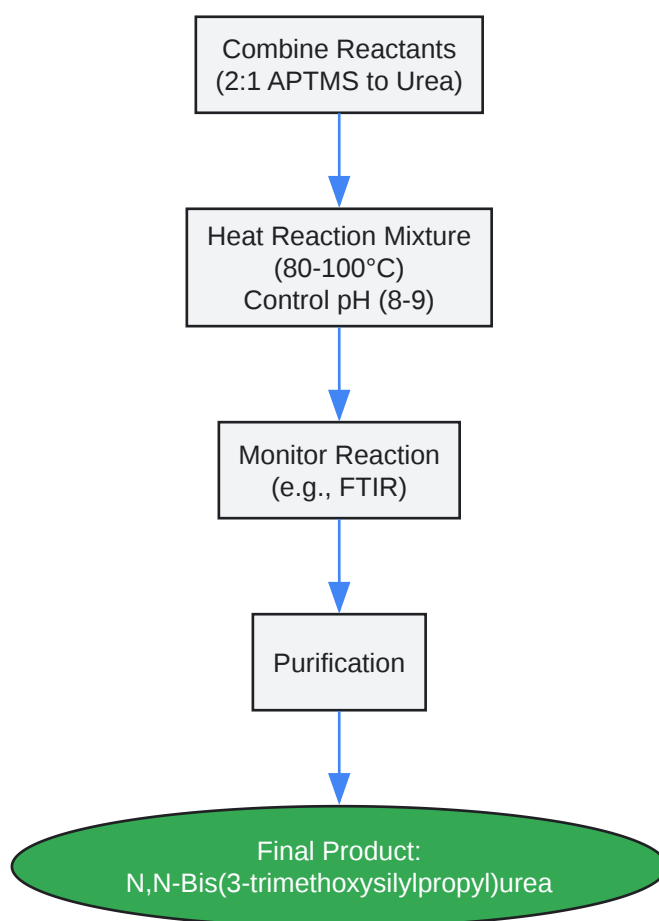
Experimental Protocols

Synthesis of N,N-Bis(3-trimethoxysilylpropyl)urea

A common laboratory-scale synthesis involves the reaction of 3-Aminopropyltrimethoxysilane (APTMS) with urea.[1]

- Reactants: 3-Aminopropyltrimethoxysilane (APTMS) and Urea.
- Stoichiometry: A 2:1 molar ratio of APTMS to urea is typically used.[1]
- Mechanism: The reaction proceeds via a nucleophilic substitution mechanism. The primary amine groups of two APTMS molecules act as nucleophiles, attacking the electrophilic carbonyl carbon of the urea molecule. This addition-elimination reaction results in the formation of the stable N-C-N urea linkage and the displacement of ammonia.[1]
- Procedure:
 - The reactants are combined in a suitable reaction vessel.
 - The reaction is conducted at a temperature range of 80 to 100°C.[1]

- The pH of the reaction mixture is carefully monitored and maintained between 8 and 9. This is crucial to prevent the premature acid- or base-catalyzed hydrolysis and condensation of the trimethoxysilyl groups.[1]
- The reaction progress can be monitored using techniques like Fourier-transform Infrared (FTIR) spectroscopy to observe the formation of the urea functional group and the consumption of the amine reactants.[1]
- Upon completion, the product is purified to remove any unreacted starting materials and byproducts.



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Caption: General workflow for the synthesis of the target compound.

Mechanism of Action as a Coupling Agent

The primary application of **N,N-Bis(3-trimethoxysilylpropyl)urea** is as a coupling agent to improve the interfacial bonding between an inorganic substrate and an organic polymer matrix. This mechanism involves a multi-step process.

- **Hydrolysis:** The trimethoxysilyl groups of the molecule hydrolyze in the presence of moisture to form reactive silanol groups (Si-OH).
- **Inorganic Surface Bonding:** These silanol groups condense with hydroxyl groups present on the surface of an inorganic filler or substrate (e.g., glass, silica), forming stable, covalent siloxane (Si-O-Substrate) bonds.
- **Organic Matrix Interaction:** The propyl-urea portion of the molecule, which is now oriented away from the inorganic surface, physically entangles and forms strong hydrogen bonds with the organic polymer matrix.

This dual interaction creates a robust and durable interface, effectively transferring stress from the polymer matrix to the reinforcing inorganic filler, which leads to composite materials with significantly enhanced mechanical properties such as strength and durability.^[1]



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Caption: Logical diagram of the coupling agent mechanism.

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